

Application Notes and Protocols for SJF-8240: A c-MET PROTAC Degradator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SJF-8240

Cat. No.: B12383187

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Introduction

SJF-8240 is a potent and specific proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of the c-MET receptor tyrosine kinase.^{[1][2]} As a heterobifunctional molecule, **SJF-8240** links the c-MET inhibitor foretinib to a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[1][2]} This dual-binding capacity facilitates the recruitment of c-MET to the E3 ligase complex, leading to its ubiquitination and subsequent degradation by the proteasome. These application notes provide detailed protocols for determining the optimal concentration of **SJF-8240** for in vitro experiments, including assessing its impact on cell viability and its efficacy in promoting c-MET degradation.

Data Presentation

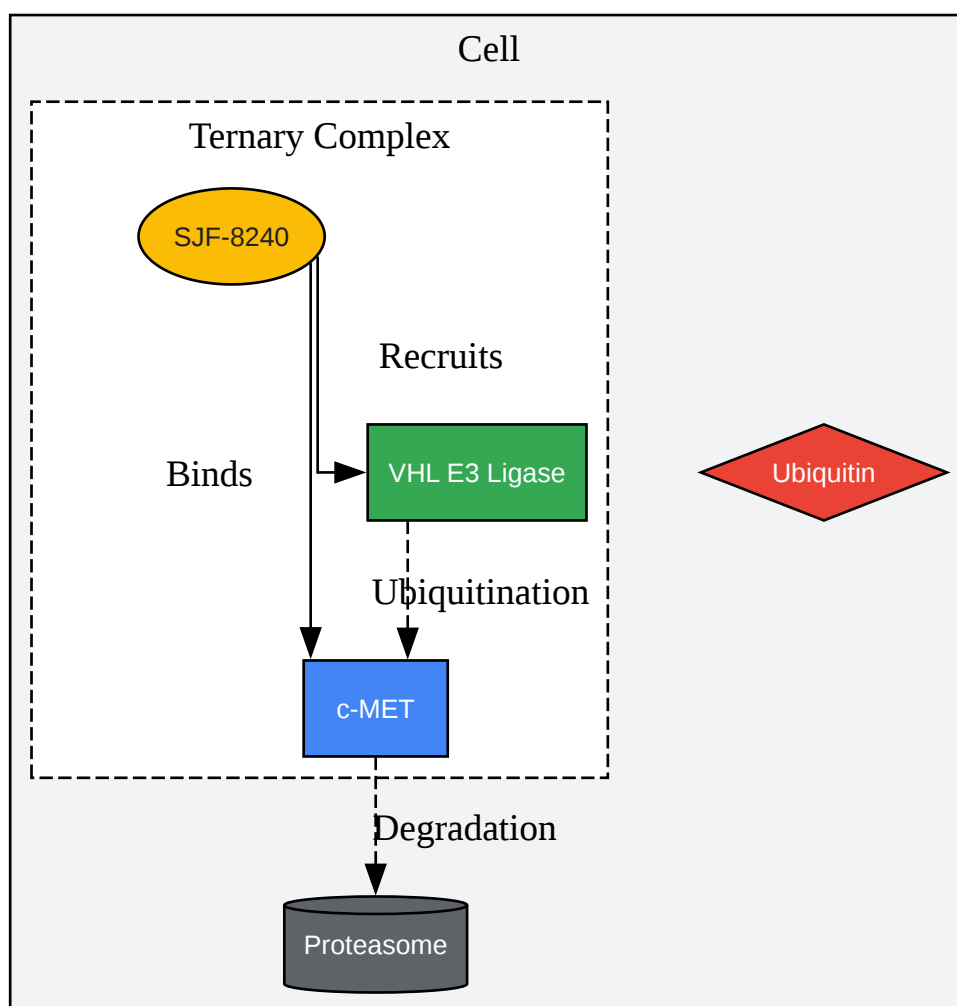
The optimal concentration of **SJF-8240** for in vitro experiments is cell line-dependent and assay-specific. The following table summarizes key quantitative data from published studies to guide initial experimental design.

Parameter	Cell Line	Concentration/Effect	Reference
IC50 (Proliferation)	GTL16	66.7 nM	[3]
IC50 (p38 α degradation)	MDA-MB-231	50 nM (after 4 hours)	
c-MET Degradation	Hs746T	Maximal degradation at 100 nM (Immunoblotting)	[4]
c-MET Degradation	Hs746T	Maximal degradation at 1 μ M (Immunofluorescence and Flow Cytometry)	[4]
c-MET Degradation	A549	Maximal degradation at 100 nM (Immunoblotting)	[4]
c-MET Degradation	A549	Maximal degradation at 1 μ M (Immunofluorescence and Flow Cytometry)	[4]
Effective Concentration Range (Live-cell imaging)	METex14 Δ -GFP HEK293	0.1, 1, and 10 μ M	

Note: A "hook effect," characterized by reduced degradation at higher concentrations, has been observed with **SJF-8240**.[\[4\]](#) Therefore, it is recommended to test a broad range of concentrations to determine the optimal degradation window.

Mandatory Visualizations

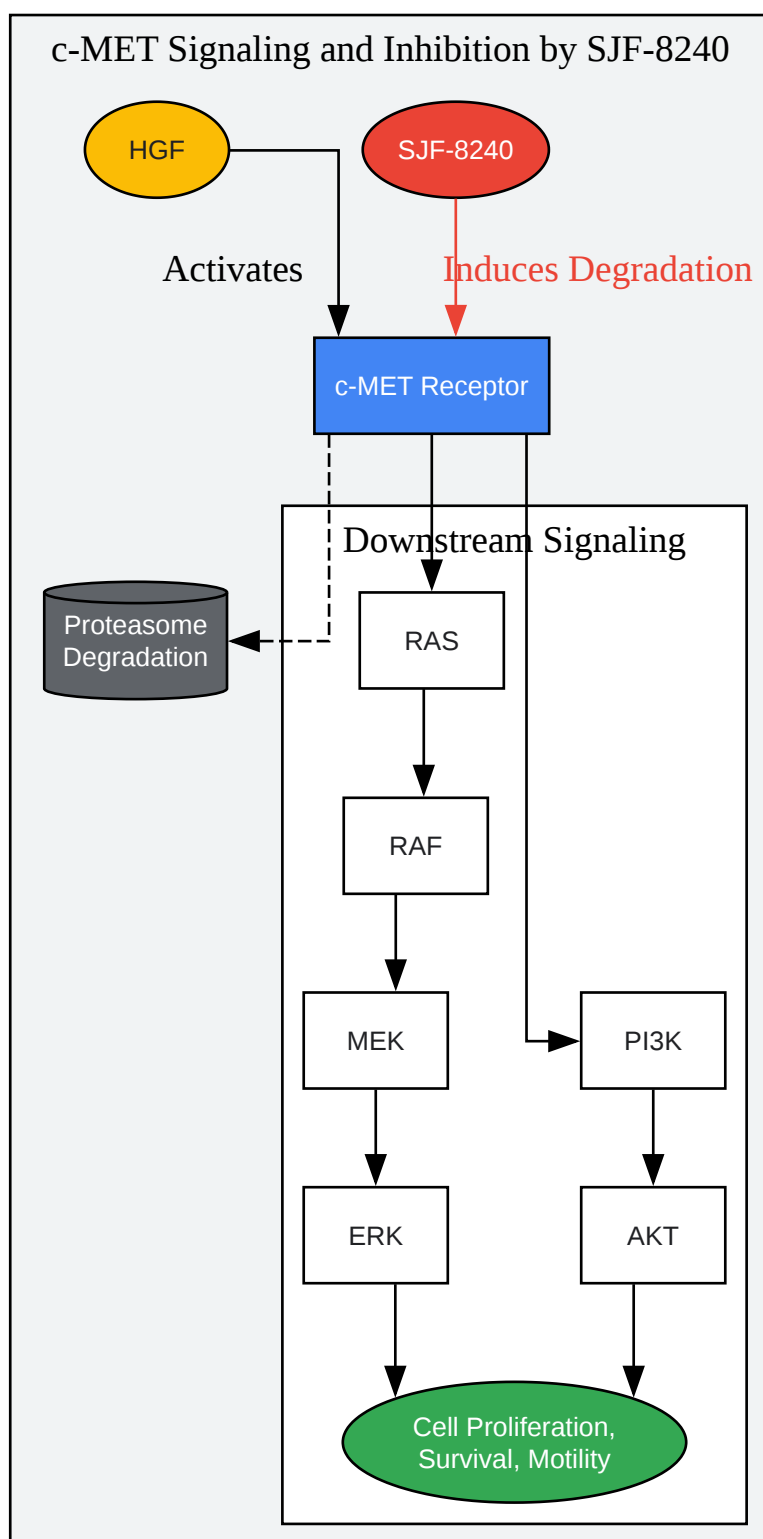
SJF-8240 Mechanism of Action



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Caption: Mechanism of **SJF-8240**-mediated c-MET degradation.

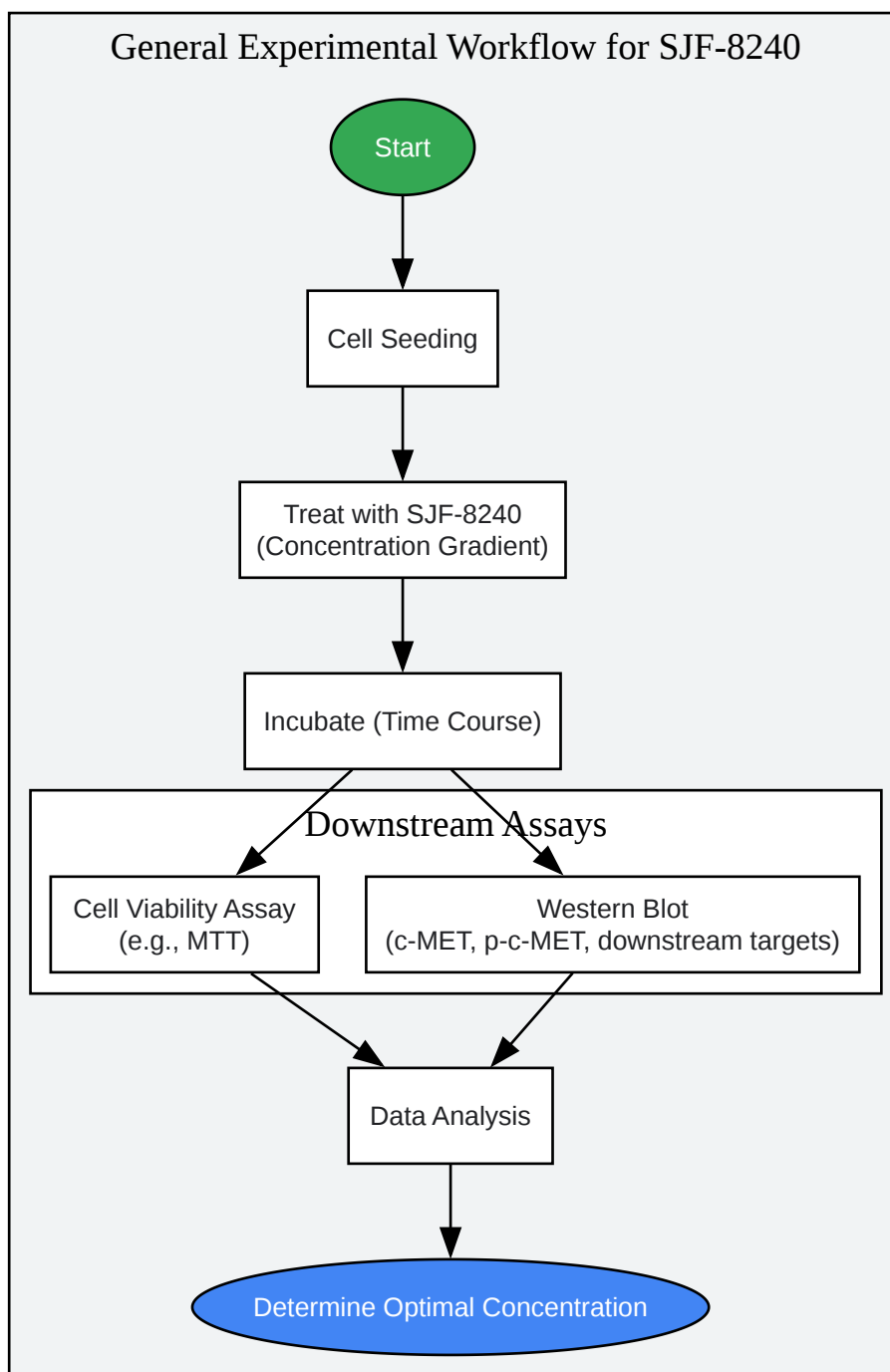
c-MET Signaling Pathway



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Caption: Overview of the c-MET signaling pathway and the point of intervention by **SJF-8240**.

Experimental Workflow



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References

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